

Application Notes and Protocols for Anti-Influenza Agent 4

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Compound of Interest

Compound Name: Anti-Influenza agent 4

Cat. No.: B10816694

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Introduction

Anti-Influenza Agent 4 (MCE Catalog No. HY-148309) is a potent and selective inhibitor of influenza virus replication. These application notes provide detailed protocols for evaluating the in vitro efficacy and cytotoxicity of this compound in cell culture models. The primary mechanism of action appears to be the inhibition of viral entry through the disruption of hemagglutinin (HA)-mediated membrane fusion.

Data Presentation

The following tables summarize the quantitative data for **Anti-Influenza Agent 4**.

Table 1: Antiviral Activity of **Anti-Influenza Agent 4**

Parameter	Virus Strain	Value
EC50	Influenza A/Roma	150 ± 0.07 nM
Influenza A/Parma	62 ± 0.02 nM	
IC50	Influenza A/Roma	244 nM
(Hemolysis Inhibition)	Influenza A/Parma	230.7 nM

Table 2: Cytotoxicity of **Anti-Influenza Agent 4**

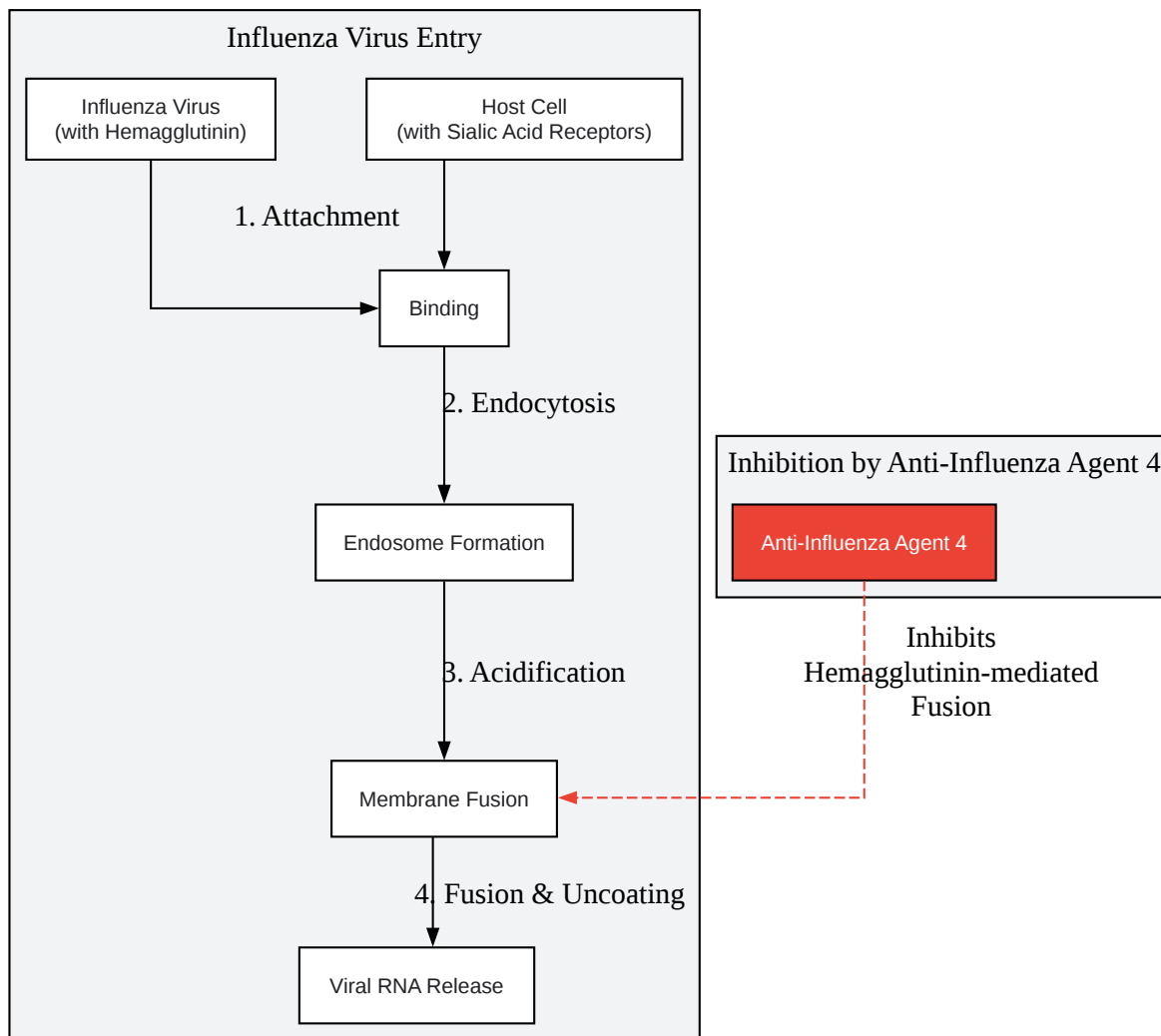
Cell Line	Parameter	Value
MDCK	CC50	450 µM

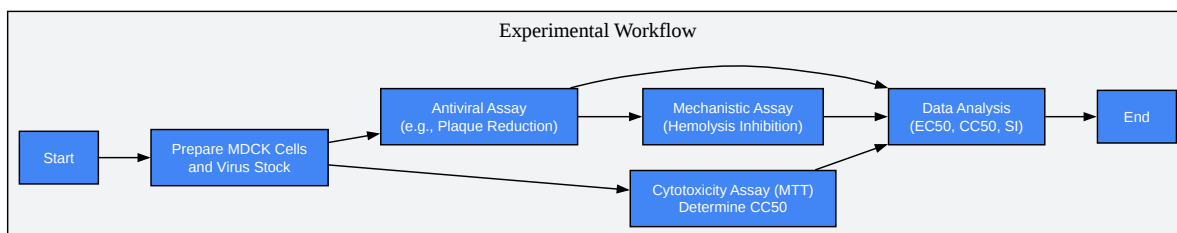
Table 3: Selectivity Index

Virus Strain	Selectivity Index (SI = CC50/EC50)
Influenza A/Roma	3000
Influenza A/Parma	7258

Mandatory Visualization

Signaling Pathway Diagram





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